

5-Bromo-2-iodobenzotrifluoride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Bromo-2-iodobenzotrifluoride

Cat. No.: B1271566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling procedures, and emergency protocols for **5-Bromo-2-iodobenzotrifluoride** (CAS No. 364-12-5). The information is compiled to ensure safe laboratory practices for professionals involved in research and development.

Chemical Identification and Physical Properties

5-Bromo-2-iodobenzotrifluoride is a halogenated aromatic compound with the molecular formula $C_7H_3BrF_3I$.^[1] It is also known by other names including 4-Bromo-1-iodo-2-(trifluoromethyl)benzene.^[1]

Table 1: Physical and Chemical Properties^[1]

Property	Value
Molecular Weight	350.9 g/mol
Exact Mass	350.90 Da
Density	2.2 ± 0.1 g/cm ³
Melting Point	77-78 °C
Boiling Point	238.6 °C at 760 mmHg
Flash Point	98.1 ± 27.3 °C
Refractive Index	1.556
XLogP3	4.1

Hazard Identification and GHS Classification

This chemical is classified as hazardous. The GHS classification indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Table 2: GHS Hazard Classification[1]

Hazard Class	Category	Hazard Statement
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Pictogram: GHS07 (Exclamation Mark)

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Handling Procedures

- Ventilation: Handle in a well-ventilated place.[\[1\]](#) Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
 - Skin Protection: Wear protective gloves and suitable protective clothing.[\[1\]](#)[\[2\]](#)
 - Respiratory Protection: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#) If ventilation is inadequate, wear respiratory protection.[\[2\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Fire Prevention: Use non-sparking tools and prevent fire caused by electrostatic discharge steam.[\[1\]](#)

Storage Conditions

- Container: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Incompatible Materials: Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Storage Environment: Refrigerated storage is recommended.[\[1\]](#) The storage area should be locked up.[\[1\]](#)

Emergency Procedures

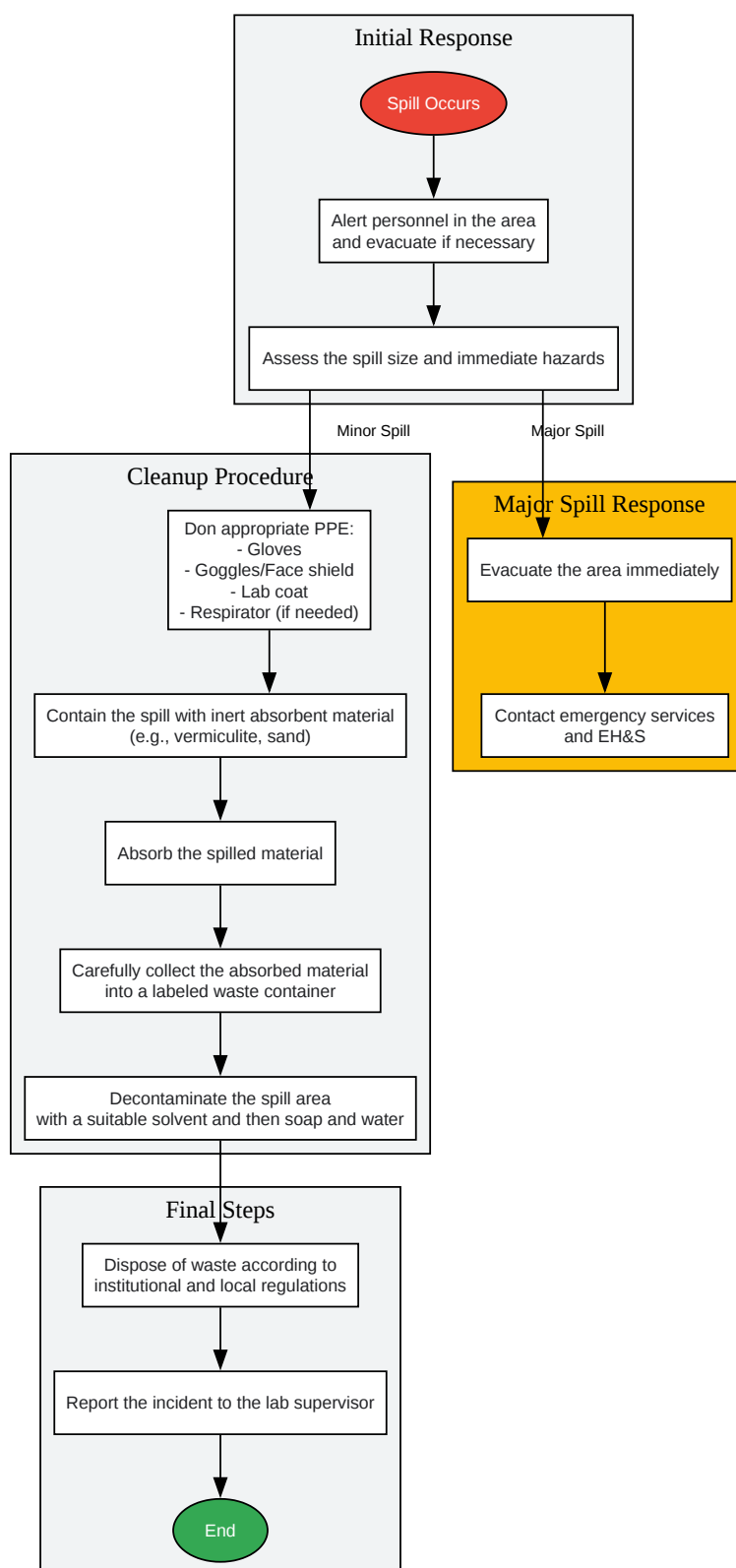
First-Aid Measures

Table 3: First-Aid Measures[\[1\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.
Skin Contact	Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. [2]

Chemical Spill Response

A chemical spill should be handled promptly and safely. The following workflow outlines the general procedure for a spill of **5-Bromo-2-iodobenzotrifluoride**.



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Caption: Workflow for handling a chemical spill of **5-Bromo-2-iodobenzotrifluoride**.

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at the time of disposal.[1]

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **5-Bromo-2-iodobenzotrifluoride** are not readily available in the searched documents. However, based on its GHS classification, it is known to be an irritant to the skin, eyes, and respiratory system.[1] As with many halogenated aromatic compounds, release into the environment should be avoided.

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